

# Comparative study of different extraction methods for Solasodine from Solanum berries.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solasodine

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## A Comparative Guide to Solasodine Extraction from Solanum Berries

For Researchers, Scientists, and Drug Development Professionals

**Solasodine**, a steroidal alkaloid of significant interest to the pharmaceutical industry for the synthesis of corticosteroids and sex hormones, is primarily extracted from various species of the Solanum genus. The efficiency of this extraction is pivotal for the economic viability of its subsequent applications. This guide provides a comparative analysis of different extraction methodologies, supported by experimental data, to assist researchers in selecting the most suitable method for their specific needs.

## Comparative Analysis of Extraction Methods

The choice of extraction method for **solasodine** from Solanum berries is a critical determinant of yield, purity, and overall process efficiency. A variety of techniques, ranging from traditional solvent-based methods to modern, technologically advanced approaches, have been developed and optimized. This section provides a quantitative comparison of these methods.

Extraction Method	Solanum Species	Solasodine Yield	Extraction Time	Key Parameters/Notes
Microwave-Assisted Aqueous Two-Phase Extraction (MAATPE)	Solanum nigrum	7.11 ± 0.08 mg/g	15 minutes	Temperature: 44°C, Liquid-to-solid ratio: 42:1 mL/g. Reported to be markedly higher in yield compared to MAE and UAE. <a href="#">[1]</a> <a href="#">[2]</a>
Aqueous Two-Phase Extraction (ATPE)	Solanum mauritianum	up to 413.50 mg/kg (0.041%)	10 minutes	Utilized Na <sub>2</sub> CO <sub>3</sub> as a kosmotrope, which showed higher extraction efficiency than the chaotrope NaCl (233.65 mg/kg).
Solvent Extraction with Acid Hydrolysis	Solanum laciniatum	0.34 ± 0.04% (fruits, dw), 0.44 ± 0.16% (leaves, dw)	Not specified	Employed 70% 2-propanol for extraction followed by hydrolysis with 1 N HCl.
Microwave-Assisted Extraction (MAE)	Solanum nigrum	3.36 mg/g	Not specified	Comparative study showed lower yield than MAATPE. <a href="#">[1]</a> <a href="#">[2]</a>
Ultrasound-Assisted Extraction (UAE)/Sonication	Solanum nigrum	3.39 mg/g	30 minutes	Comparative study showed lower yield than MAATPE. <a href="#">[1]</a> <a href="#">[2]</a>

Acid Hydrolysis-Extraction (One-Pot)	Solanum khasianum	High yield (specifics not quantified in source)	Not specified	A two-phase system of aqueous hydrochloric acid and toluene is used for simultaneous hydrolysis and extraction.[3][4]
Soxhlet Extraction	Solanum pubescens	1.857% (hydro-alcohol extract), 1.447% (methanol extract)	Not specified	A conventional and exhaustive extraction method.[5]
Supercritical Fluid Extraction (SFE)	Solanum nigrum	5.9460 mg HYE/g extract (alkaloids)	30 minutes	Optimal conditions: 333 K and 240 bar using supercritical CO <sub>2</sub> . [6]

dw: dry weight

## Experimental Protocols

Detailed methodologies are crucial for the replication and adaptation of extraction techniques. Below are generalized protocols for key methods, synthesized from various studies.

### Microwave-Assisted Aqueous Two-Phase Extraction (MAATPE)

This method combines the principles of aqueous two-phase systems and microwave-assisted extraction to achieve rapid and efficient separation.

Materials and Reagents:

- Dried and powdered Solanum berries
- Ethanol
- Ammonium sulfate ((NH<sub>4</sub>)<sub>2</sub>SO<sub>4</sub>)
- Deionized water
- Microwave extraction system

#### Procedure:

- Preparation of the Aqueous Two-Phase System (ATPS): Prepare the ATPS by mixing ethanol, ammonium sulfate, and water in a predetermined ratio (e.g., 28:16:56, w/w/w).<sup>[1][2]</sup>
- Extraction: a. Place a known quantity of the powdered Solanum berries into the microwave extraction vessel. b. Add the prepared ATPS at a specific liquid-to-solid ratio (e.g., 42:1 mL/g).<sup>[1][2]</sup> c. Secure the vessel in the microwave extractor. d. Irradiate the mixture under controlled conditions of temperature (e.g., 44°C) and time (e.g., 15 minutes).<sup>[1][2]</sup>
- Phase Separation and **Solasodine** Recovery: a. After extraction, centrifuge the mixture to facilitate the separation of the two aqueous phases. b. The upper, ethanol-rich phase will contain the **solasodine**. c. Carefully collect the upper phase. d. The **solasodine** can then be further purified and quantified, typically using High-Performance Liquid Chromatography (HPLC).

## Acid Hydrolysis-Extraction (One-Pot Method)

This technique involves the simultaneous acid hydrolysis of **solasodine** glycosides and the extraction of the resulting aglycone into an organic solvent.

#### Materials and Reagents:

- Fresh or dried and powdered Solanum berries
- Hydrochloric acid (HCl)
- Toluene

- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH<sub>4</sub>OH) for basification
- Reflux apparatus

Procedure:

- Reaction Setup: a. Place the powdered or fresh berry material into a round-bottom flask. b. Add a two-phase solvent system consisting of an aqueous mineral acid (e.g., 5% HCl) and a water-immiscible organic solvent (e.g., toluene) at a 1:1 v/v ratio.[3][7]
- Hydrolysis and Extraction: a. Heat the mixture to reflux for a specified period (e.g., 2-3 hours). During this time, the **solasodine** glycosides are hydrolyzed in the aqueous phase, and the liberated **solasodine** aglycone is extracted into the toluene phase.
- **Solasodine** Precipitation and Recovery: a. After reflux, cool the mixture. b. Basify the aqueous phase to a pH of 9-10 with NaOH or NH<sub>4</sub>OH to precipitate the **solasodine**. c. The **solasodine** will be present in the organic phase and as a precipitate. d. Separate the organic phase and collect the precipitate by filtration. e. The **solasodine** can be recovered from the organic phase by evaporation of the solvent and combined with the precipitate for further purification.

## Ultrasound-Assisted Extraction (UAE) / Sonication

UAE utilizes acoustic cavitation to disrupt cell walls and enhance mass transfer, leading to improved extraction efficiency.

Materials and Reagents:

- Dried and powdered Solanum berries
- Extraction solvent (e.g., aqueous ethanol, 9:1 v/v)[8]
- Ultrasonic bath or probe sonicator

Procedure:

- Extraction: a. Mix the powdered Solanum berries with the chosen extraction solvent in a suitable vessel. b. Place the vessel in an ultrasonic bath or immerse an ultrasonic probe into

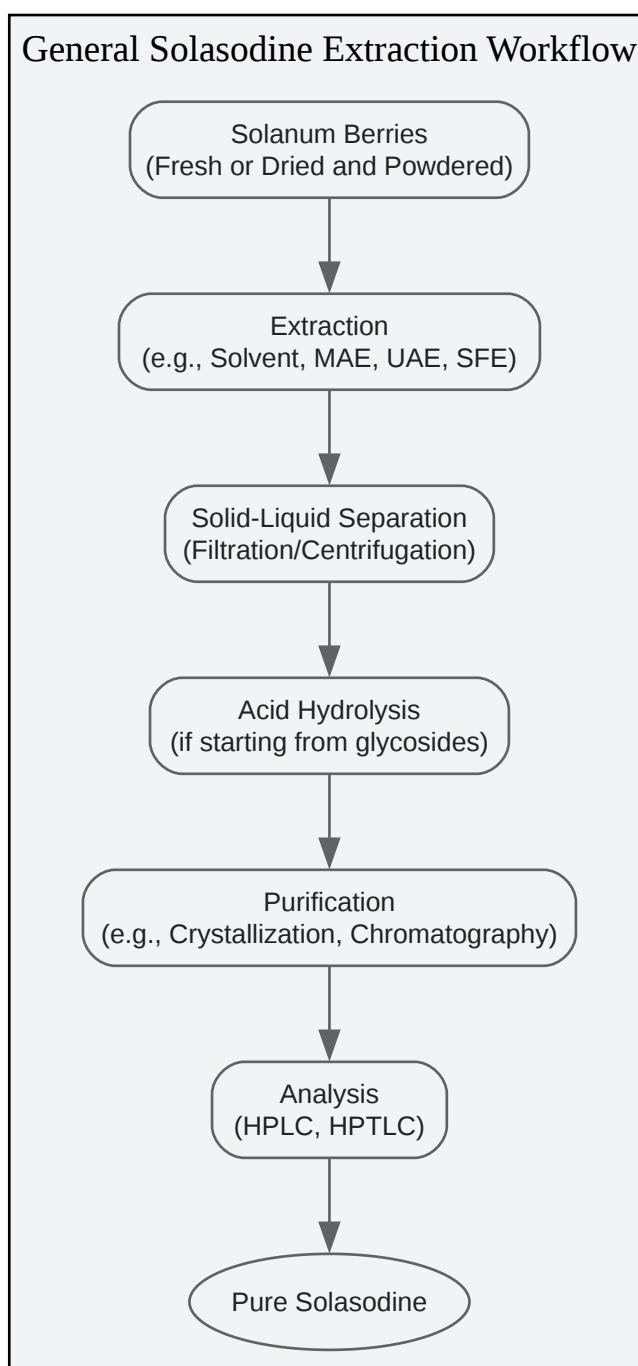
the mixture. c. Sonicate for a defined period (e.g., 30 minutes) at a controlled temperature.[8]

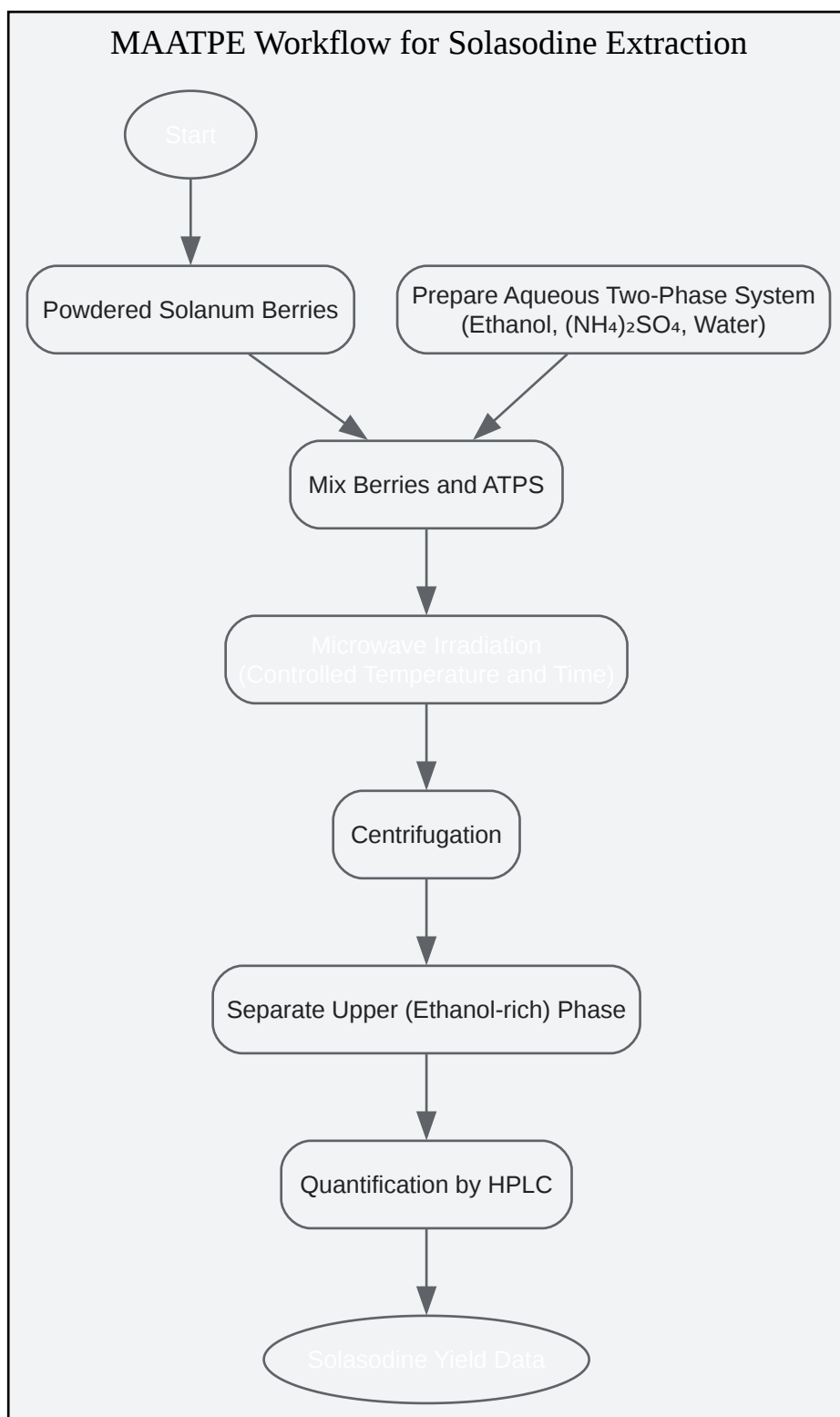
- Recovery: a. After sonication, separate the extract from the solid plant material by filtration or centrifugation. b. The solvent is then typically evaporated to yield the crude extract containing **solasodine**. c. Further purification and quantification are performed using chromatographic techniques.

## Experimental Workflows

The following diagrams illustrate the general workflow for **solasodine** extraction and a more detailed workflow for the MAATPE method.

## General Solasodine Extraction Workflow





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- To cite this document: BenchChem. [Comparative study of different extraction methods for Solasodine from Solanum berries.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681914#comparative-study-of-different-extraction-methods-for-solasodine-from-solanum-berries]

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